

Structural & Synthetic Analysis: N-Butylcyclopropanamine Hydrochloride

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Compound of Interest

Compound Name: *N-butylcyclopropanamine hydrochloride*
CAS No.: 1177331-79-1
Cat. No.: B1440116

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Technical Guide & Whitepaper

Executive Summary

N-butylcyclopropanamine hydrochloride (CAS: 13459-67-1 for free base analog reference) represents a critical pharmacophore in modern medicinal chemistry. As a secondary amine integrating a lipophilic butyl chain with a conformationally restricted cyclopropyl ring, it serves as a high-value building block for modulating basicity and metabolic stability in drug candidates. This guide provides a rigorous analysis of its molecular architecture, validated synthetic pathways, and solid-state dynamics.

Molecular Architecture & Physicochemical Properties

The efficacy of N-butylcyclopropanamine HCl stems from the unique electronic properties of the cyclopropyl moiety. Unlike standard aliphatic amines, the cyclopropane ring introduces significant ring strain (~27.5 kcal/mol) and distinct orbital hybridization.

1.1 The Cyclopropyl "Banana Bond" Phenomenon

The carbon atoms in the cyclopropyl ring do not follow standard

hybridization (

). Instead, the bond angles are forced to

.^[1] To accommodate this, the inter-orbital angle is approximately

, creating bent bonds known as Walsh Orbitals.

- Electronic Consequence: The C-C bonds have high

-character, while the exocyclic C-N bond has increased

-character (

approx).

- Basicity Modulation: The increased

-character of the nitrogen substituent withdraws electron density, lowering the pKa of the ammonium conjugate acid to ~9.0–9.5, compared to ~10.7 for standard dialkylamines. This reduced basicity improves membrane permeability at physiological pH.

1.2 Structural Data Table

Property	Value (Approx/Predicted)	Structural Rationale
Formula		Secondary amine salt
MW	149.66 g/mol	113.20 (Free Base) + 36.46 (HCl)
Hybridization (Ring)	Bent (Walsh)	High reactivity to electrophiles
pKa (Conjugate Acid)	9.2 ± 0.3	Lowered by cyclopropyl -character
LogP (Free Base)	~2.1	Butyl chain adds lipophilicity
H-Bond Donors	2	Ammonium protons ()

Synthetic Pathways & Process Chemistry

Direct alkylation of cyclopropylamine with butyl halides is strongly discouraged due to the "Polyalkylation Principle," which inevitably yields tertiary amine impurities. The industry-standard protocol is Reductive Amination.

2.1 Validated Protocol: Reductive Amination

This route ensures mono-alkylation selectivity by proceeding through an imine intermediate.^[2]

Reagents:

- Substrate: Cyclopropylamine (1.0 eq)
- Carbonyl Source: Butyraldehyde (1.05 eq)
- Reductant: Sodium Triacetoxyborohydride (STAB) (1.4 eq)
- Solvent: Dichloroethane (DCE) or THF

Mechanism of Action (Causality):

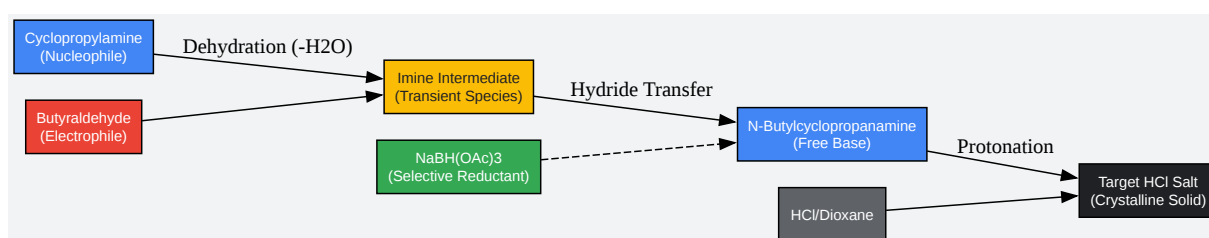
- Step 1 (Imine Formation): Cyclopropylamine attacks butyraldehyde to form a hemiaminal, which dehydrates to the imine.
- Step 2 (Reduction): STAB is chosen over

because it is less basic and tolerates the aldehyde, reducing the imine selectively only after it forms.

2.2 Experimental Workflow (Step-by-Step)

- Imine Generation: Charge a reactor with DCE and cyclopropylamine. Cool to 0°C. Add butyraldehyde dropwise to control exotherm. Stir for 30 mins to ensure complete imine formation.
- Reduction: Add STAB in portions. The mild acidity of the acetoxy groups catalyzes the reduction without requiring external acid.
- Quench: Quench with saturated .
- Salt Formation: Extract the organic layer, dry over , and treat with 4M HCl in dioxane. The hydrochloride salt precipitates as a white crystalline solid.

2.3 Synthetic Logic Flowchart



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Figure 1: Selective Reductive Amination Pathway minimizing polyalkylation side-products.

Structural Characterization (The Fingerprint)[4]

To validate the synthesis, the following spectroscopic signatures must be confirmed.

3.1 Proton NMR (

NMR, 400 MHz,

)

The cyclopropyl protons are the diagnostic key. They appear upfield due to the ring's magnetic anisotropy.

Shift (ppm)	Multiplicity	Integration	Assignment
0.65 – 0.85	Multiplet	4H	Cyclopropyl (High field diagnostic)
0.92	Triplet	3H	Terminal Methyl of Butyl ()
1.35	Multiplet	2H	Butyl (-position)
1.65	Multiplet	2H	Butyl (-position)
2.65	Multiplet	1H	Cyclopropyl CH (-adjacent)
3.05	Triplet	2H	Butyl (-adjacent)

3.2 Infrared Spectroscopy (FT-IR)

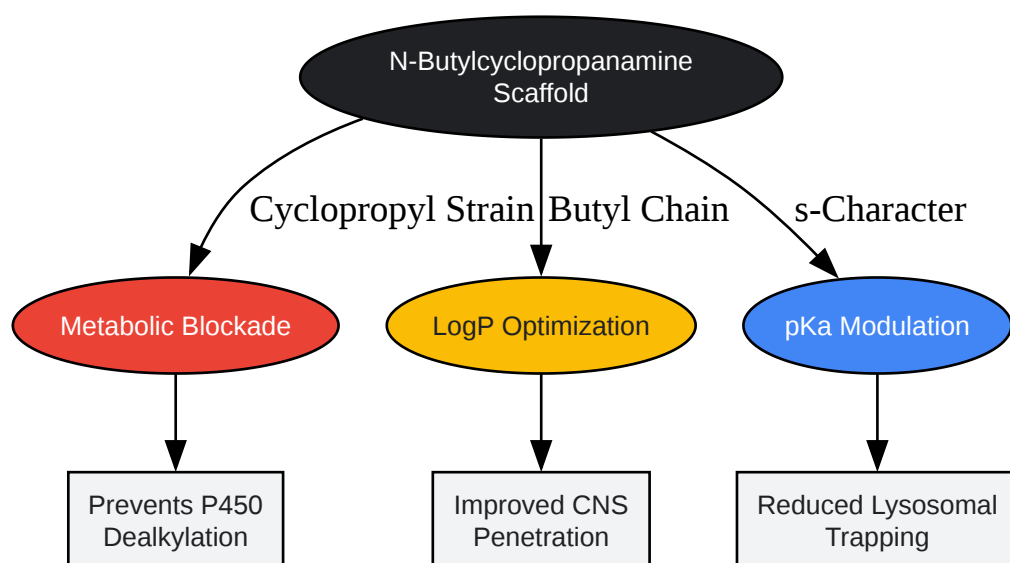
- 2400–2800 cm^{-1} : Broad "ammonium band" characteristic of salts.
- 3050 cm^{-1} : C-H stretch of the cyclopropyl ring (higher frequency due to strain).

Medicinal Chemistry Applications

Researchers utilize the N-butylcyclopropyl moiety as a bioisostere for isopropyl or diethyl groups.

- **Metabolic Stability:** The cyclopropyl ring blocks cytochrome P450 oxidation at the α -carbon. Unlike an isopropyl group, which is easily hydroxylated, the cyclopropyl ring resists oxidation, prolonging the drug's half-life ().
- **Conformational Lock:** The rigidity of the ring fixes the nitrogen vector, potentially increasing binding affinity to receptors (GPCRs) by reducing the entropic penalty of binding.

4.1 Pharmacophore Logic Diagram



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Figure 2: Structure-Activity Relationship (SAR) impact of the scaffold.

References

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